

Personal protective equipment for handling 3-Nitro-L-phenylalanine

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Compound of Interest

Compound Name: 3-Nitro-L-phenylalanine

Cat. No.: B556584

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Essential Safety and Handling Guide for 3-Nitro-L-phenylalanine

For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. This guide provides immediate, essential safety protocols, operational procedures, and disposal plans for handling **3-Nitro-L-phenylalanine** (CAS 19883-74-0). Adherence to these guidelines is critical for personnel safety and minimizing environmental impact.

Personal Protective Equipment (PPE)

A multi-layered approach to safety, combining engineering controls and appropriate Personal Protective Equipment (PPE), is mandatory when handling **3-Nitro-L-phenylalanine**. The following table summarizes the recommended PPE.

PPE Category	Item	Specifications
Eye Protection	Safety Goggles	Must be worn at all times in the laboratory and conform to OSHA 29 CFR 1910.133 or European Standard EN166 standards. [1] [2]
Hand Protection	Chemical-resistant gloves	Nitrile or butyl gloves are suitable choices for protection. [3] [4] Always inspect gloves for integrity before each use and change them immediately upon contamination.
Body Protection	Laboratory Coat	A flame-resistant lab coat should be worn and kept fully buttoned to prevent skin exposure. [1] [3]
Respiratory Protection	Dust mask or respirator	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if dust formation is likely or if working outside of a fume hood. [3]

Operational Plan for Safe Handling

A systematic approach is crucial when working with **3-Nitro-L-phenylalanine**.

- Preparation and Engineering Controls: All handling of **3-Nitro-L-phenylalanine** powder should be conducted in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.[\[1\]](#)[\[5\]](#) Ensure that an eyewash station and a safety shower are readily accessible.
- Weighing and Transfer: Conduct all weighing and transfer operations within a fume hood to contain any dust.[\[3\]](#) Avoid the formation of dust during handling.[\[1\]](#)[\[2\]](#)

- During the Experiment: Keep all containers with **3-Nitro-L-phenylalanine** clearly labeled. Avoid contact with skin and eyes.[1][2] Do not eat, drink, or smoke in the laboratory.
- Personal Hygiene: Wash hands thoroughly after handling the chemical, even if gloves were worn.[3]
- Storage: Store **3-Nitro-L-phenylalanine** in a tightly closed container in a cool, dry, and well-ventilated area, such as a freezer.[1] Store away from incompatible materials like strong oxidizing agents.[1][2]

Spill Management Protocol

In the event of a spill:

- Evacuate: Evacuate personnel from the immediate spill area.
- Ventilate: Ensure the area is well-ventilated, using a fume hood if the spill is contained within it.
- Don PPE: Put on the appropriate PPE, including respiratory protection.[3]
- Contain the Spill: For a solid spill, carefully sweep up the material and place it into a labeled, sealed container for hazardous waste.[1][2] Avoid generating dust.[1][2]

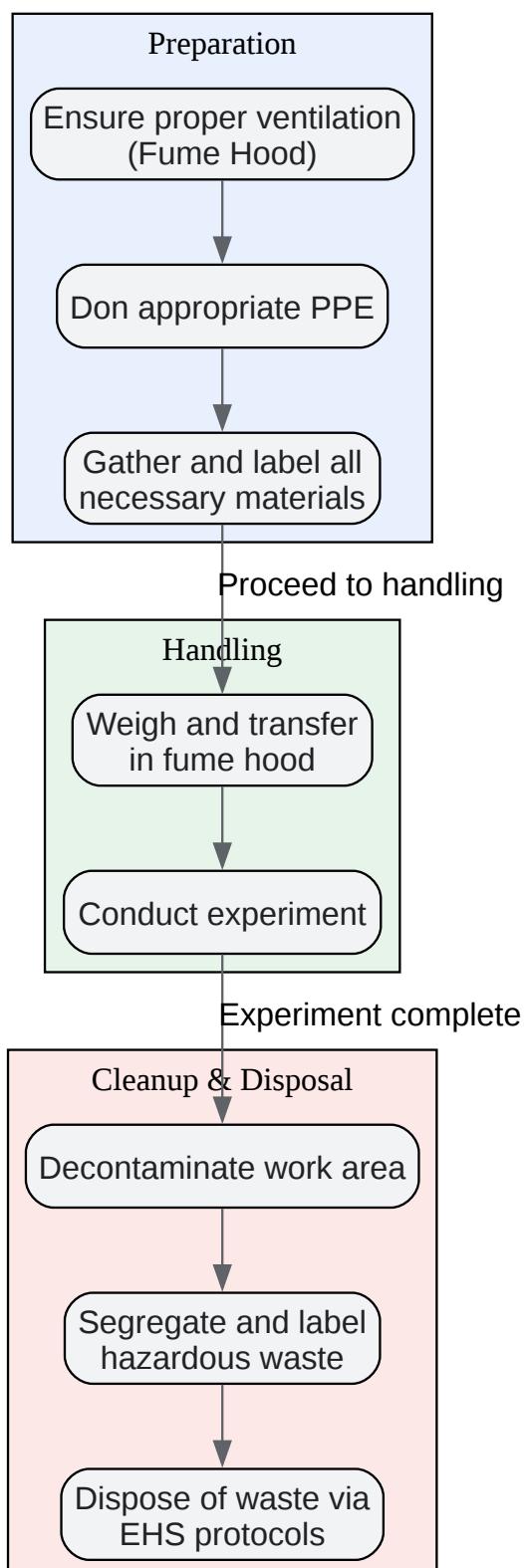
Disposal Plan

Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste and consult local, regional, and national hazardous waste regulations to ensure complete and accurate classification.[1][6]

Step	Procedure
1	Waste Collection
2	Labeling
3	Storage
4	Disposal
5	Empty Containers

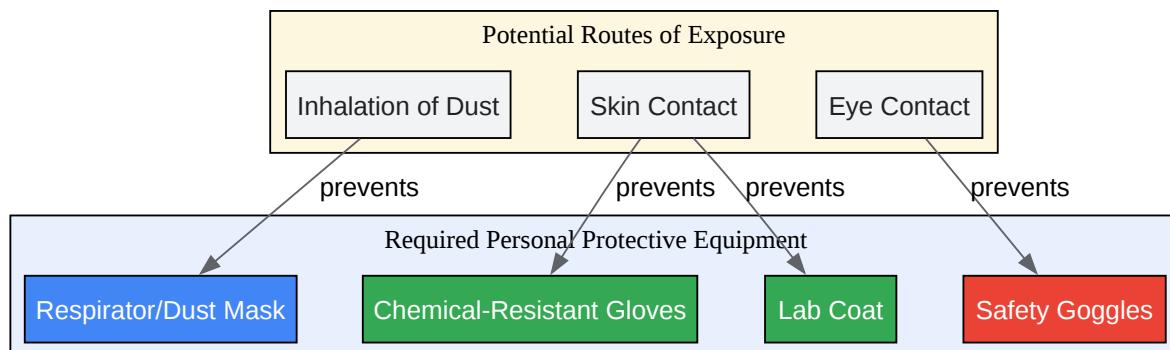
Visualizing Safe Handling Procedures

The following diagrams illustrate the key workflows and logical relationships for safely handling **3-Nitro-L-phenylalanine**.



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Safe handling workflow for **3-Nitro-L-phenylalanine**.



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PPE requirements based on exposure routes.

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